

How to improve the solubility of calcium lactate gluconate in aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium lactate gluconate

Cat. No.: B105414

[Get Quote](#)

Technical Support Center: Calcium Lactate Gluconate Solubility

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the solubility of **calcium lactate gluconate** (CLG) in aqueous solutions.

Troubleshooting Guide

Low solubility of **calcium lactate gluconate** can often be attributed to several factors. This guide provides solutions to common issues encountered during experimentation.

Issue Encountered	Potential Cause	Recommended Solution
Incomplete dissolution at room temperature.	The concentration of calcium lactate gluconate may have exceeded its saturation solubility at the current temperature.	Increase the temperature of the solution. Calcium lactate gluconate, like many salts, exhibits increased solubility at higher temperatures. For instance, the solubility of calcium lactate increases significantly as the temperature rises. ^[1] Gently warming the solution while stirring can facilitate complete dissolution.
Precipitation occurs when the solution is cooled.	The solution was saturated or supersaturated at a higher temperature and became supersaturated upon cooling, leading to crystallization.	Re-heat the solution to redissolve the precipitate and consider either maintaining a higher temperature or diluting the solution to a concentration that remains stable at the desired storage temperature.
Cloudiness or precipitation in neutral or alkaline solutions.	Reduced solubility at higher pH. The solubility of calcium salts like calcium gluconate and calcium lactate is generally higher in acidic conditions. ^[2]	Adjust the pH of the solution to a mildly acidic range (e.g., pH 4-6) using a suitable acidulant like citric acid or lactic acid. This can significantly enhance the solubility.
Salt precipitation in the presence of other electrolytes.	Common ion effect or interaction with other ions in the solution leading to the formation of less soluble salts.	If possible, minimize the concentration of other electrolytes. Alternatively, the addition of a chelating agent or a co-solvent that forms soluble complexes with calcium can mitigate this issue.

Slower than expected dissolution rate.

Insufficient agitation or large particle size of the calcium lactate gluconate powder.

Increase the stirring speed or use a magnetic stirrer to enhance agitation. If particle size is a factor, consider using a finer powder form of calcium lactate gluconate.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **calcium lactate gluconate** in water?

A1: **Calcium lactate gluconate** is known for its high solubility in water. Published data indicates a solubility of approximately 400 g/L at 25°C.^[3] However, this value can be influenced by the specific grade and manufacturing process of the material.

Q2: How does temperature affect the solubility of **calcium lactate gluconate**?

A2: The solubility of **calcium lactate gluconate** in water is directly proportional to the temperature. Increasing the temperature of the aqueous solution will increase the amount of **calcium lactate gluconate** that can be dissolved. While specific data for the mixed salt is not readily available, the trend for its components, calcium lactate and calcium gluconate, shows a significant increase in solubility with rising temperature.^[1]

Illustrative Data: Effect of Temperature on Solubility (Note: The following data is illustrative and based on general trends for similar calcium salts, as specific experimental data for **calcium lactate gluconate** was not available in the reviewed literature.)

Temperature (°C)	Illustrative Solubility (g/100 mL)
20	~35
40	~50
60	~70
80	~95

Q3: What is the impact of pH on the solubility of **calcium lactate gluconate**?

A3: The solubility of **calcium lactate gluconate** is pH-dependent. It is generally more soluble in acidic to neutral conditions.^[2] In alkaline solutions, the solubility may decrease, potentially leading to precipitation. For optimal solubility, maintaining a pH below 7 is recommended.

Illustrative Data: Effect of pH on Solubility at 25°C (Note: The following data is illustrative and based on general trends for similar calcium salts, as specific experimental data for **calcium lactate gluconate** was not available in the reviewed literature.)

pH	Illustrative Solubility (g/100 mL)
4.0	~45
5.0	~42
6.0	~40
7.0	~38
8.0	~30

Q4: Can co-solvents be used to improve the solubility of **calcium lactate gluconate**?

A4: Yes, certain co-solvents and additives can enhance the solubility of **calcium lactate gluconate**. Notably, the presence of sodium gluconate can increase the solubility of calcium lactate, a component of **calcium lactate gluconate**, by forming soluble complexes.^{[4][5]} This principle of complexation can be a valuable strategy for increasing the overall solubility of the mixed salt. Studies on calcium L-lactate have shown a 45% increase in solubility in the presence of 0.50 M sodium D-gluconate.^{[1][4][6]}

Experimental Protocols

Protocol 1: Determination of Calcium Lactate Gluconate Solubility by Complexometric Titration

This protocol outlines a method to determine the concentration of a saturated solution of **calcium lactate gluconate**, and thus its solubility.

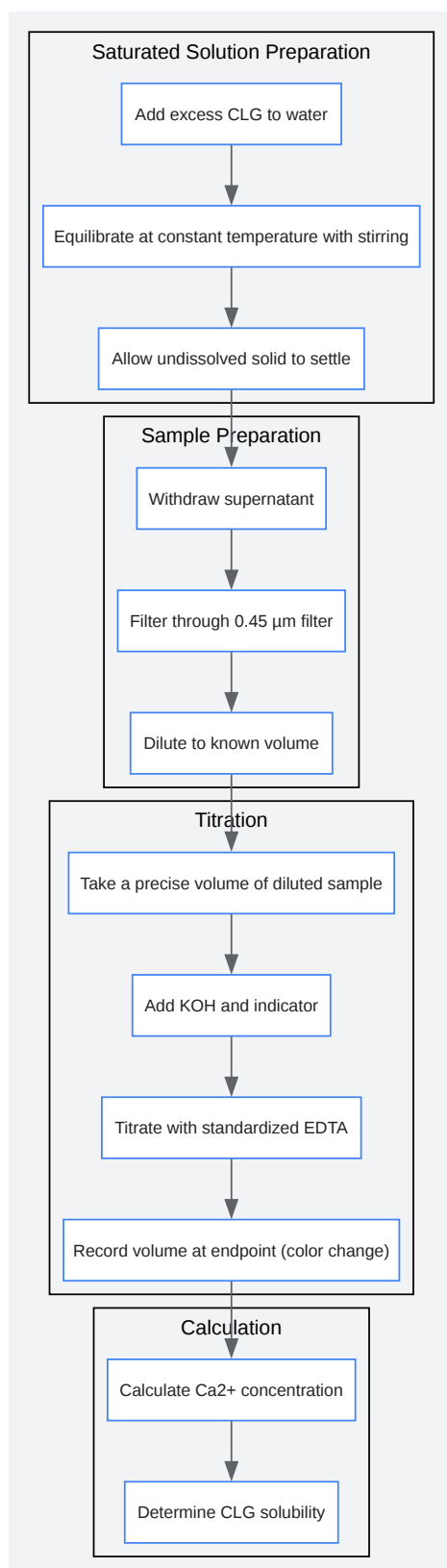
Materials:

- **Calcium Lactate Gluconate**
- Deionized Water
- 0.05 M Disodium Ethylenediaminetetraacetate (EDTA) solution (standardized)
- 8 M Potassium Hydroxide (KOH) solution
- NN indicator (Calconcarboxylic acid)
- Magnetic stirrer and stir bar
- Buret, pipettes, and volumetric flasks
- Thermostatic water bath
- 0.45 μm syringe filter

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **calcium lactate gluconate** to a known volume of deionized water in a beaker.
 - Place the beaker in a thermostatic water bath set to the desired temperature (e.g., 25°C).
 - Stir the solution vigorously using a magnetic stirrer for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
 - After equilibration, allow the undissolved solid to settle.
- Sample Preparation:
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a pipette, ensuring no solid particles are transferred.

- Filter the aliquot through a 0.45 μm syringe filter into a volumetric flask.
- Dilute the filtered sample to a suitable concentration for titration with deionized water.
- Titration:
 - Transfer a precise volume of the diluted sample to an Erlenmeyer flask.
 - Add 100 mL of deionized water.
 - Add 2 mL of 8 M KOH solution and a small amount of NN indicator. The solution should turn red-purple.
 - Titrate immediately with the standardized 0.05 M EDTA solution until the color changes from red-purple to blue.
 - Record the volume of EDTA used.
- Calculation:
 - Calculate the concentration of calcium in the sample using the stoichiometry of the EDTA-calcium reaction (1:1 molar ratio).
 - From the calcium concentration, determine the concentration of **calcium lactate gluconate** in the saturated solution, and express the solubility in g/100 mL or other desired units.

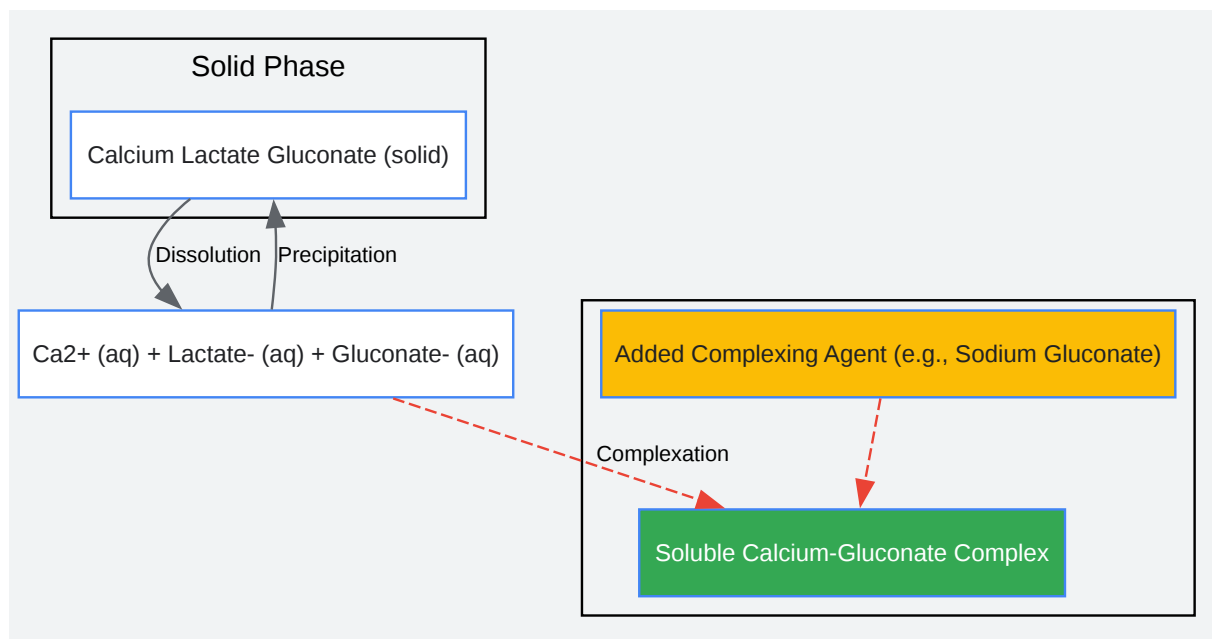


[Click to download full resolution via product page](#)

Fig 1. Experimental workflow for solubility determination via titration.

Visualizing Solubility Enhancement

The solubility of **calcium lactate gluconate** can be enhanced through the addition of a complexing agent, such as sodium gluconate. This is due to the formation of soluble complexes with the calcium ions, which shifts the dissolution equilibrium towards further dissolution of the solid.



[Click to download full resolution via product page](#)

Fig 2. Principle of solubility enhancement by complexation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Calcium lactate gluconate - Wikipedia [en.wikipedia.org]

- 4. Aqueous solubility of calcium L-lactate, calcium D-gluconate, and calcium D-lactobionate: importance of complex formation for solubility increase by hydroxycarboxylate mixtures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effect of sodium gluconate on the solubility of calcium lactate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [How to improve the solubility of calcium lactate gluconate in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105414#how-to-improve-the-solubility-of-calcium-lactate-gluconate-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com